

Melting point and appearance of 2-Chloro-5nitrobenzaldehyde

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Compound of Interest

Compound Name: 2-Chloro-5-nitrobenzaldehyde

Cat. No.: B167295

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An In-depth Technical Guide on **2-Chloro-5-nitrobenzaldehyde** for Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the physicochemical properties and synthetic applications of **2-Chloro-5-nitrobenzaldehyde**, a key intermediate in the synthesis of pharmaceuticals and other fine chemicals.

Physicochemical Properties

2-Chloro-5-nitrobenzaldehyde is a solid organic compound with the molecular formula C₇H₄ClNO₃.[1] Its appearance is most commonly described as a yellow crystalline solid.[2] However, variations in appearance, ranging from white to orange or even green powder, have also been reported.

Data Summary

The quantitative physicochemical data for **2-Chloro-5-nitrobenzaldehyde** are summarized in the table below for easy reference and comparison.



Property	Value	Source(s)
Molecular Formula	C7H4CINO3	[1][3]
Molecular Weight	185.56 g/mol	[1][4]
Melting Point	75-77 °C	[3][4][5]
78.0 to 81.0 °C		
77.0 to 82.0 °C	[6]	_
Appearance	Yellow crystalline solid	[2]
Clear slightly yellow	[2]	
White to Orange to Green powder to crystal		
Pale Yellow Crystal Powder	[6]	_
CAS Number	6361-21-3	

Experimental Protocols Determination of Melting Point

The melting point of **2-Chloro-5-nitrobenzaldehyde** is a critical parameter for its identification and purity assessment. A standard laboratory procedure for its determination is outlined below.

Apparatus:

- Melting point apparatus (e.g., Thomas-Hoover Uni-Melt or similar)
- Capillary tubes (sealed at one end)
- Spatula
- Mortar and pestle
- Thermometer (calibrated)



Procedure:

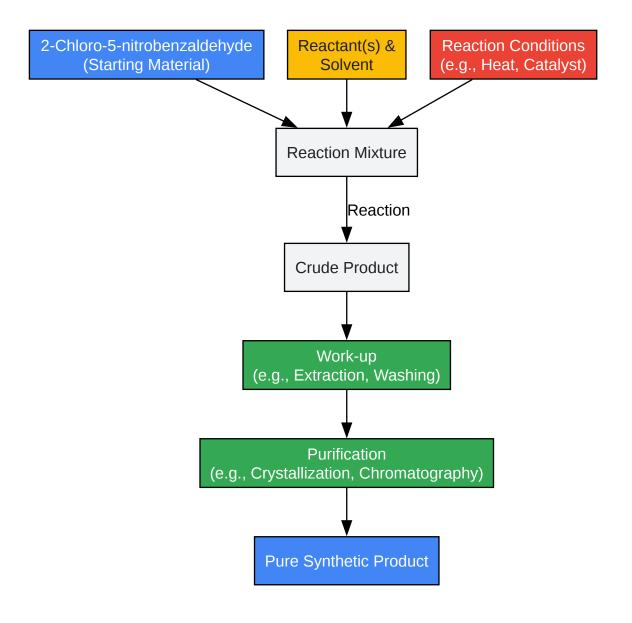
- Sample Preparation: A small amount of the **2-Chloro-5-nitrobenzaldehyde** sample is finely ground using a mortar and pestle to ensure a uniform particle size.
- Capillary Tube Loading: The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the sample into the sealed end.
 This process is repeated until a sample column of 2-3 mm in height is obtained.
- Apparatus Setup: The loaded capillary tube is placed into the heating block of the melting
 point apparatus. The thermometer is positioned to ensure its bulb is at the same level as the
 sample.
- Heating and Observation: The apparatus is heated at a controlled rate. Initially, a rapid
 heating rate can be used to approach the expected melting point. As the temperature nears
 the anticipated melting range, the heating rate is reduced to approximately 1-2 °C per minute
 to allow for thermal equilibrium.
- Melting Point Range Determination: The temperature at which the first drop of liquid appears
 is recorded as the beginning of the melting range. The temperature at which the entire
 sample becomes a clear liquid is recorded as the end of the melting range.
- Reporting: The observed melting point is reported as a range from the initial to the final temperature.

Synthetic Applications and Workflow

2-Chloro-5-nitrobenzaldehyde is a versatile reagent in organic synthesis, primarily utilized as a building block for more complex molecules.[2] It is a key starting material in the synthesis of various pharmaceutical intermediates.[2][6] Its chemical reactivity is characterized by the presence of the aldehyde, chloro, and nitro functional groups, which can undergo a variety of chemical transformations. For instance, it is known to participate in condensation reactions.[5]

Below is a generalized workflow for a typical synthetic application of **2-Chloro-5-nitrobenzaldehyde**.





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Caption: Generalized synthetic workflow using **2-Chloro-5-nitrobenzaldehyde**.

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